

# geranic acid natural sources and isolation

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## Compound Focus: Geranic acid

CAS No.: 459-80-3

Cat. No.: S525443

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## Natural Sources and Chemical Profile

**Geranic acid** occurs in various plants, typically as part of the complex mixture that forms essential oils.

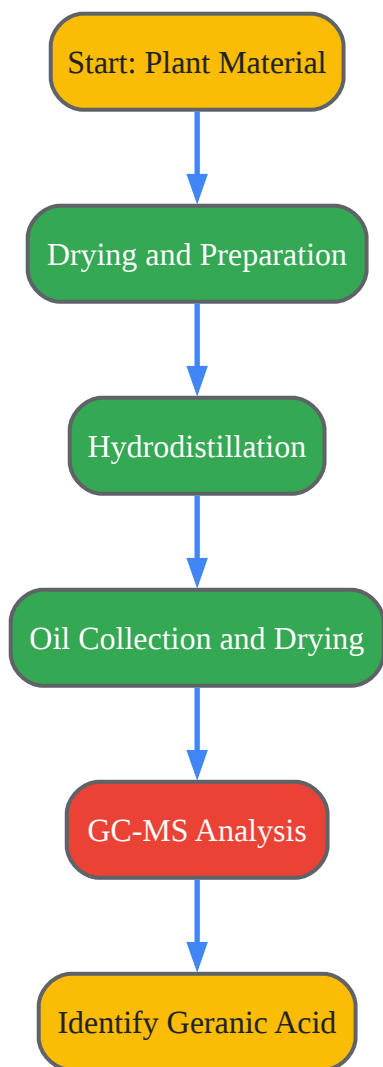
Natural Source	Part of Plant	Notes on Occurrence
Bitter Orange [1]	-	Listed as a natural source.
Lemon Balm [1]	-	Listed as a natural source; used to balance sweet notes in formulations.
Pelargonium spp. [2]	Leaves	Research focuses on biosynthesis of citronellol, a closely related terpenoid.
Rose [2]	Flowers	Research context involves scent production in flowers.

**Chemical Structure and Properties:** **Geranic acid**, or (2E)-3,7-dimethylocta-2,6-dienoic acid (CAS 459-80-3), is an unsaturated fatty acid [3]. The table below summarizes its key physicochemical properties, which are critical for handling, extraction, and analysis.

Property	Value / Description
IUPAC Name	(2E)-3,7-dimethylocta-2,6-dienoic acid [3]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>2</sub> [3]
Molar Mass	168.24 g/mol [3]
Appearance	Colorless to pale yellow oily liquid [1]
Odor Description	Dry, weedy, acidic, green, moldy, woody [1]
Boiling Point	249-251 °C @ 760 mmHg [3]
Flash Point	110 °C (230 °F) [3]
Solubility	Soluble in alcohol and propylene glycol; poorly soluble in water (108.2 mg/L @ 25°C) [1]
logP (o/w)	~3.07 (estimated) [1]

## Experimental Protocol: Isolation and Analysis

This section outlines a standard workflow for extracting essential oils from plant material and subsequently identifying **geranic acid** within the mixture.



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*Experimental workflow from plant material to compound identification.*

## Plant Material Drying and Preparation

- **Collection and Drying:** Collect the aerial parts of the plant (e.g., leaves). Wash with tap water and air-dry at room temperature for about two weeks to remove moisture [4].
- **Powdering:** Once dried, grind the plant material into a fine powder using a mechanical grinder. This increases the surface area for efficient extraction [4].

## Essential Oil Extraction via Hydrodistillation

Hydrodistillation is a classical method suitable for extracting volatile compounds like **geranic acid** [5] [6].

- **Apparatus Setup:** Use a Clevenger-type apparatus [4].
- **Procedure:**
  - Place 500 g of dried plant powder into a 2 L distillation flask.
  - Add 2 L of distilled water [4].
  - Heat the mixture for 3-4 hours. The steam and volatile oils will vaporize, travel through the apparatus, and condense back into a liquid in the cooler [5] [4].
  - The essential oil, being less dense than water, will separate and float on top [5].
- **Oil Collection:** Carefully separate the oil layer from the water. Dry the crude essential oil by adding a small amount of anhydrous sodium sulfate to remove any residual water. Store the oil in airtight, dark vials at 4°C to prevent degradation [4].

## Chemical Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard technique for separating and identifying the individual components within an essential oil [4].

- **GC Conditions:**
  - **Column:** HP-5MS capillary column (30 m × 0.25 mm, 0.25 μm film thickness) [4].
  - **Carrier Gas:** Helium, at a constant flow rate of 1 mL/min [4].
  - **Temperature Program:** Oven temperature starts at 60°C, then increases to 280°C at a rate of 4°C per minute [4].
- **MS Conditions:**
  - **Ionization Mode:** Electron Impact (EI) at 70 eV [4].
  - **Mass Scan Range:** 50–550 m/z [4].
- **Compound Identification:**
  - Inject the prepared essential oil sample.
  - Identify **geranic acid** by comparing its mass spectrum and retention time with those of standard compounds or by matching them against a mass spectral library (e.g., NIST) [4].

## Critical Methodological Considerations

- **Chemical Profile Variability:** The composition of essential oils is highly variable. It is influenced by intrinsic factors (plant genetics, organ harvested) and extrinsic factors (geography, climate, time of harvest, and post-harvest treatments) [5] [6].

- **Extraction Artifacts:** The hydrodistillation process itself can alter the chemical profile. High temperatures and prolonged contact with water may lead to hydrolysis or thermal degradation of sensitive compounds [6]. Microwave-assisted extraction or cold solvent extraction can be explored as alternatives to minimize artifacts.
- **CAGE as a Derivative:** In pharmaceutical research, **geranic acid** is often combined with choline to form Choline and **Geranic Acid** (CAGE), a biocompatible ionic liquid. CAGE demonstrates enhanced properties for drug delivery, including potent antibacterial and antibiofilm activity, and can improve the efficacy of co-formulated drugs [7] [3] [8].

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To cite this document: Smolecule. [geranic acid natural sources and isolation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525443#geranic-acid-natural-sources-and-isolation>]

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